

Application Notes and Protocols for 11-dehydro Thromboxane B2 ELISA Kit

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Compound of Interest

Compound Name: 11-Dehydro-2,3-dinor
thromboxane B2-d9

Cat. No.: B15624176

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Introduction

11-dehydro thromboxane B2 (11-dehydro-TXB2) is a stable, long-lived metabolite of thromboxane A2 (TXA2).[1][2] TXA2 is a potent mediator of platelet aggregation and vasoconstriction, but it is chemically unstable with a very short half-life.[3] Therefore, measuring its stable metabolites, such as 11-dehydro-TXB2, provides a reliable and quantitative index of in vivo TXA2 production and platelet activation.[2][4][5] This makes 11-dehydro-TXB2 a critical biomarker in cardiovascular research, particularly for monitoring the efficacy of antiplatelet therapies like aspirin, and for studying diseases associated with platelet activation such as atherosclerosis, myocardial infarction, and stroke.[1][4][6] The measurement of 11-dehydro-TXB2 is commonly performed on urine and plasma samples.[2][7]

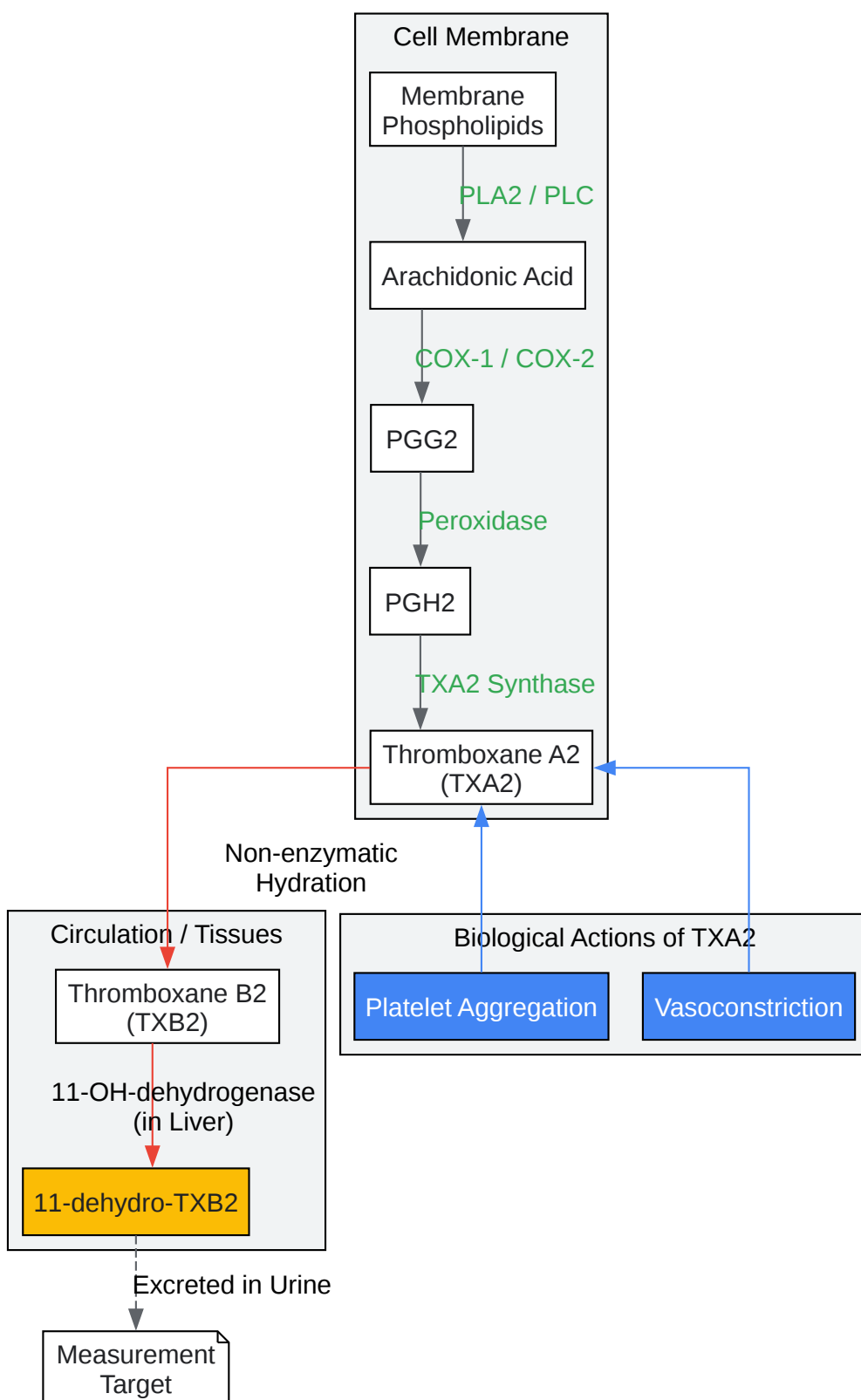
Principle of the Assay

This ELISA (Enzyme-Linked Immunosorbent Assay) kit is a competitive immunoassay for the quantitative determination of 11-dehydro-TXB2.[7][8] The assay is based on the competition between 11-dehydro-TXB2 in the sample and a fixed amount of 11-dehydro-TXB2 conjugated

to an enzyme (like alkaline phosphatase, AP) for a limited number of binding sites on a specific monoclonal antibody.[8]

The microwells are pre-coated with a secondary antibody (e.g., goat anti-mouse IgG). A mixture of the sample (or standard), the enzyme-conjugated 11-dehydro-TXB2, and the primary monoclonal antibody is added to the wells. During incubation, the 11-dehydro-TXB2 from the sample and the enzyme-conjugated 11-dehydro-TXB2 compete to bind to the primary antibody. This antibody-antigen complex is then captured by the secondary antibody on the plate. After washing away unbound reagents, a substrate is added. The enzyme catalyzes the conversion of the substrate into a colored product. The intensity of the color is inversely proportional to the concentration of 11-dehydro-TXB2 in the sample.[8] A standard curve is generated by plotting the absorbance of known concentrations of 11-dehydro-TXB2, and the concentration in unknown samples is determined by interpolating from this curve.

Thromboxane A2 Signaling and Metabolism



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Caption: Thromboxane A2 synthesis, metabolism to 11-dehydro-TXB2, and biological effects.

Experimental Protocols

Materials Provided

Component	Quantity (96-well plate)	Storage
Goat Anti-Mouse IgG Coated Microplate	1 plate (12 x 8 wells)	4°C
11-dehydro-TXB2 Standard	1 vial (lyophilized)	-20°C
11-dehydro-TXB2-Alkaline Phosphatase (AP) Conjugate	1 vial	-20°C
Monoclonal Antibody to 11-dehydro-TXB2	1 vial	4°C
Assay Buffer	1 bottle (e.g., 30 mL)	4°C
20X Wash Buffer Concentrate	1 bottle (e.g., 30 mL)	4°C
pNpp Substrate	1 bottle	4°C
Stop Solution (e.g., Trisodium Phosphate)	1 bottle	4°C
Plate Sealers	2-3 sealers	Room Temperature

Materials Required but Not Provided

- Deionized or distilled water
- Adjustable precision pipettes and tips
- Microplate reader capable of measuring absorbance at 405 nm
- Tubes for standard and sample dilutions
- Vortex mixer
- Automated plate washer (optional)
- For plasma/serum: Centrifuge

- For urine: Creatinine measurement kit for normalization

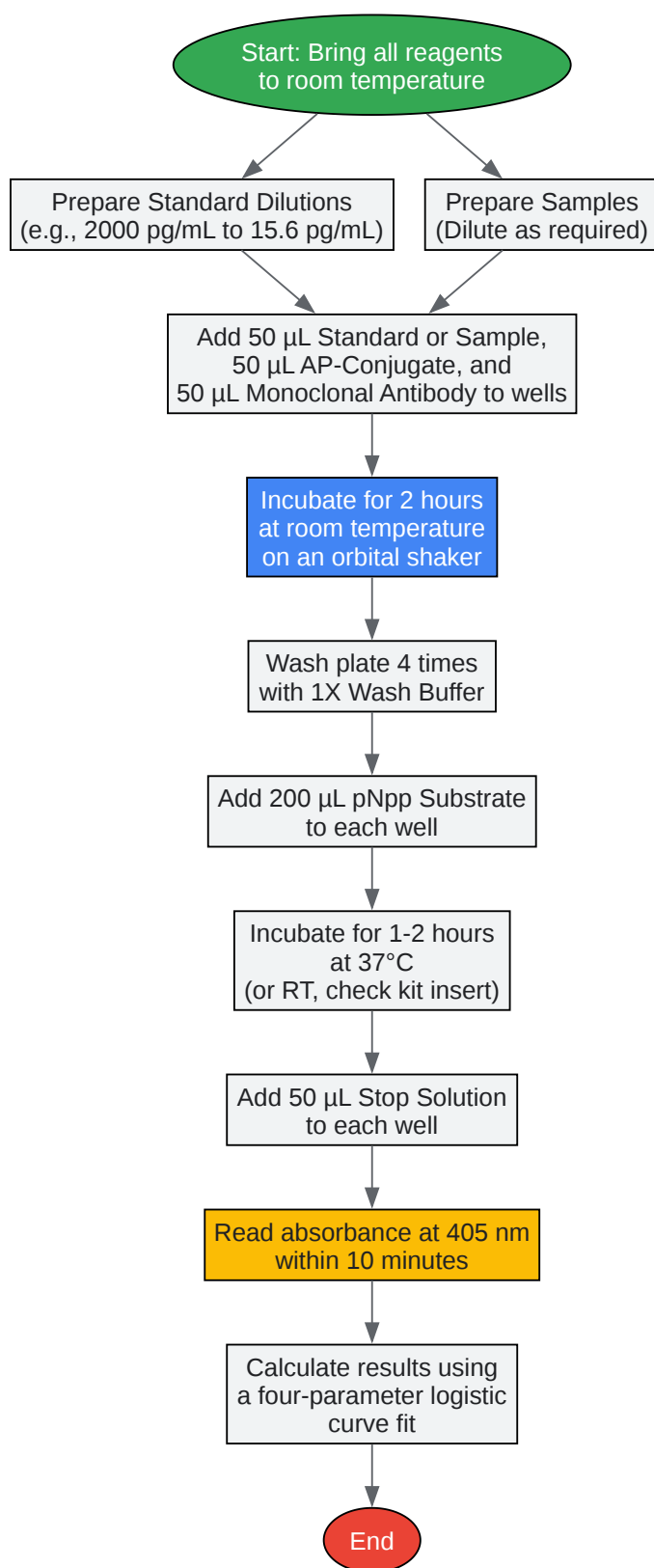
Sample Preparation

Note: All samples should be stored at -80°C if not assayed immediately. Avoid repeated freeze-thaw cycles.

- Urine:
 - Collect urine samples in a clean container.
 - Centrifuge at 1,000 x g for 20 minutes at 4°C to remove particulates.
 - Dilute the supernatant at least 1:8 with Assay Buffer. Further dilution may be necessary to fall within the standard curve range.
 - It is highly recommended to normalize the 11-dehydro-TXB2 concentration to creatinine levels to account for variations in urine dilution.
- Plasma:
 - Collect whole blood into tubes containing an anticoagulant (EDTA is recommended).
 - Immediately add a cyclooxygenase (COX) inhibitor (e.g., indomethacin at a final concentration of 10-15 µM) to prevent ex vivo eicosanoid generation.[\[9\]](#)
 - Centrifuge at 1,000 x g for 15 minutes at 4°C within 30 minutes of collection.
 - Carefully collect the plasma supernatant.
 - Plasma samples often require solid-phase extraction (SPE) for purification and concentration, as typical levels may be below the assay's detection limit.[\[10\]](#)
- Serum:
 - Collect whole blood into a tube without anticoagulant.
 - Allow the blood to clot for 1-2 hours at room temperature.

- Centrifuge at 1,000 x g for 20 minutes at 4°C.
- Collect the serum and add a COX inhibitor.
- Like plasma, serum may require SPE.
- Cell Culture Supernatants:
 - Centrifuge the media at 1,000 x g for 20 minutes at 4°C to remove cells and debris.
 - The supernatant can be assayed directly or diluted with Assay Buffer if concentrations are high.

Assay Procedure



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Caption: A typical competitive ELISA workflow for 11-dehydro-TXB2 measurement.

- **Reagent Preparation:** Bring all reagents to room temperature before use. Prepare 1X Wash Buffer by diluting the 20X concentrate with deionized water. Reconstitute the lyophilized standard with Assay Buffer to create the stock solution, then perform serial dilutions to create the standard curve points (e.g., 2000, 1000, 500, 250, 125, 62.5, 31.25, 15.6 pg/mL).
- **Add Reagents:** Add 50 μ L of Assay Buffer to the Non-Specific Binding (NSB) wells. Add 50 μ L of each standard, sample, and control into their designated wells.
- **Add Conjugate:** Add 50 μ L of the 11-dehydro-TXB2-AP conjugate to all wells except the blank.
- **Add Antibody:** Add 50 μ L of the monoclonal antibody to all wells except the blank and NSB wells.
- **Incubation:** Cover the plate with a sealer and incubate for 2 hours at room temperature on an orbital shaker (500 rpm).
- **Wash:** Aspirate the contents of the wells and wash each well 4 times with 300 μ L of 1X Wash Buffer. After the final wash, invert the plate and tap it firmly on absorbent paper to remove any remaining buffer.
- **Substrate Addition:** Add 200 μ L of pNpp Substrate to each well.
- **Second Incubation:** Cover the plate and incubate for 1-2 hours at 37°C (or as specified by the kit manufacturer).
- **Stop Reaction:** Add 50 μ L of Stop Solution to each well. A yellow color will develop.
- **Read Plate:** Read the optical density (OD) at 405 nm using a microplate reader within 10 minutes of adding the Stop Solution.

Data Presentation and Analysis

Example Standard Curve

The results are typically calculated by plotting the average net OD for each standard against its concentration. A four-parameter logistic (4-PL) curve fit is recommended. The concentration of

11-dehydro-TXB2 in the samples is determined by interpolating their OD values from this curve.

Standard Concentration (pg/mL)	Average OD (405 nm)	% B/B ₀
0 (B ₀)	1.852	100%
15.6	1.574	85%
31.25	1.352	73%
62.5	1.093	59%
125	0.815	44%
250	0.556	30%
500	0.370	20%
1000	0.241	13%
2000	0.167	9%

% B/B₀ = (Average OD of Standard or Sample / Average OD of Zero Standard) x 100

Assay Performance Characteristics

Parameter	Specification
Assay Range	15.6 - 2,000 pg/mL
Sensitivity (LOD)	~4-10 pg/mL (Calculated as 80% B/B ₀)[7][11]
Mid-point (50% B/B ₀)	80 - 160 pg/mL[11]
Intra-Assay Precision	< 10% CV
Inter-Assay Precision	< 15% CV
Sample Types	Urine, Plasma, Serum, Tissue Culture Media[7][11]

Cross-Reactivity

The specificity of the antibody is critical for accurate measurement.

Compound	Cross-Reactivity (%)
11-dehydro Thromboxane B2	100%
Thromboxane B2	< 0.5%
2,3-dinor Thromboxane B2	< 7.1%
6-keto-PGF1 α	< 0.25%
Prostaglandin D2	< 1.0% [9]
Leukotriene B4	< 0.01% [12]

Troubleshooting

Issue	Possible Cause	Solution
High Background	Insufficient washing; Contaminated reagents or buffer.	Increase wash steps; Ensure clean pipette tips and fresh buffers.
Low OD Readings	Reagents expired or improperly stored; Incorrect incubation times/temps.	Check reagent expiration dates and storage conditions; Adhere strictly to protocol incubation parameters.
Poor Standard Curve	Inaccurate standard dilutions; Pipetting errors.	Carefully prepare fresh standards; Use calibrated pipettes and proper technique.
High CV in Duplicates	Inconsistent pipetting; Plate not mixed properly; Wells drying out.	Ensure consistent pipetting volume and technique; Gently shake plate after adding reagents; Do not let wells dry out during washing.
Sample values out of range	Sample concentration is too high or too low.	Dilute sample further if OD is below the lowest standard; Concentrate sample (e.g., using SPE) if OD is above the zero standard.

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